

# Geological Occurrence of Wolframite-Quartz Veins: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Wolframite  
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## Executive Summary

**Wolframite**-quartz veins are a significant primary source of tungsten, a critical raw material with numerous industrial applications. This technical guide provides a comprehensive overview of the geological occurrence of these deposits, detailing their formation, characteristics, and the analytical methodologies employed in their study. The formation of **wolframite**-quartz veins is intrinsically linked to magmatic-hydrothermal systems, with two principal genetic models proposed: the orthomagmatic hypothesis, suggesting a direct magmatic fluid source, and the circulation hypothesis, which involves the heating of external fluids by granitic intrusions.<sup>[1]</sup> These deposits are globally distributed, with major occurrences in Southeast China, the European Variscan belt, the Central Andean belt, and the East Australian belt.<sup>[1][2]</sup> Understanding the geological framework and the physicochemical conditions of their formation is paramount for successful exploration and resource evaluation.

## Geological Framework and Genesis

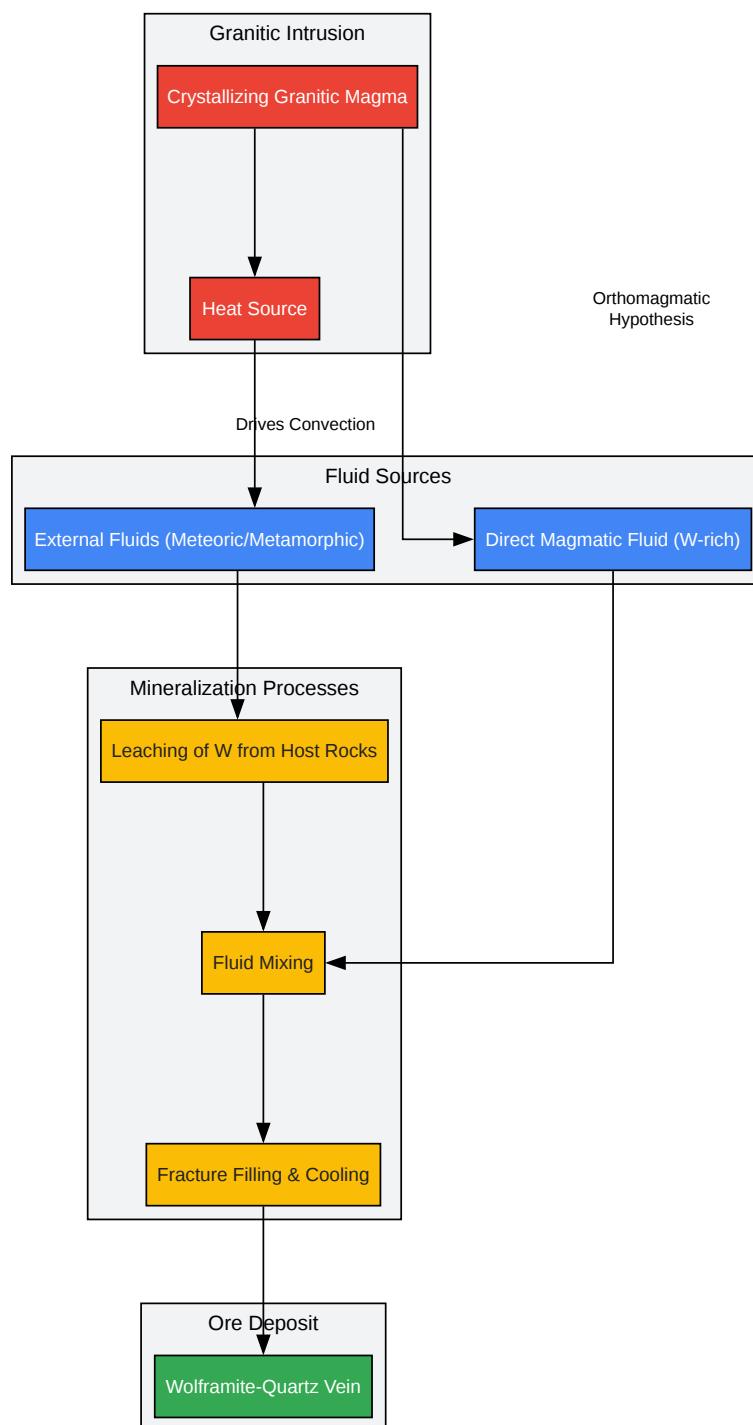
**Wolframite**-quartz veins are predominantly associated with highly fractionated, peraluminous S-type granites.<sup>[1]</sup> The emplacement of these granitic bodies into host rocks, typically metasedimentary sequences like slates and sandstones, provides the necessary heat and, in many cases, the ore-forming fluids and metals.

## Genetic Models

Two primary models explain the origin of the ore-forming fluids responsible for **wolframite**-quartz vein mineralization:

- Orthomagmatic Hypothesis: This model posits that tungsten-bearing fluids are directly exsolved from a crystallizing granitic magma.<sup>[1]</sup> As the magma cools and solidifies, incompatible elements, including tungsten, become concentrated in the residual melt and the associated aqueous fluid phase. This fluid is then injected into fractures in the surrounding rock to form the **wolframite**-quartz veins.
- Circulation Hypothesis: In this model, the granitic intrusion acts as a heat engine, driving the convection of external fluids such as meteoric water or metamorphic fluids.<sup>[1]</sup> These circulating fluids leach tungsten and other elements from the host rocks and are then focused into fractures where they cool and precipitate **wolframite** and quartz.

It is widely believed that in many deposits, a combination of both processes contributes to mineralization, with an initial magmatic fluid pulse potentially mixing with circulating external fluids.<sup>[1]</sup>



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Genetic Models of **Wolframite**-Quartz Vein Formation.

## Structural Controls and Vein Morphology

The emplacement of **wolframite**-quartz veins is strongly controlled by the local and regional tectonic setting. Tensional fractures, faults, and shear zones provide the necessary pathways for the mineralizing fluids.<sup>[3]</sup> Veins can occur as swarms of parallel structures, stockworks, or single, more massive bodies.<sup>[3]</sup> A common feature is the "Five-floors" model, observed in some districts, where the morphology and thickness of the veins change vertically with increasing distance from the causative granite.<sup>[1]</sup>

## Mineralogy and Associated Alteration

The dominant minerals in these deposits are **wolframite** ((Fe,Mn)WO<sub>4</sub>) and quartz (SiO<sub>2</sub>).<sup>[1]</sup> **Wolframite** exists as a solid solution series between ferberite (Fe-rich) and hübnnerite (Mn-rich).<sup>[4]</sup> Other associated ore minerals can include cassiterite, scheelite, molybdenite, pyrite, arsenopyrite, chalcopyrite, sphalerite, and galena.<sup>[4][5]</sup>

Hydrothermal alteration of the host rocks is a common feature associated with **wolframite**-quartz veins. Typical alteration assemblages include:

- Greisenization: A pervasive alteration characterized by the replacement of feldspars and micas in the granite with an assemblage of quartz, muscovite, topaz, tourmaline, and fluorite.
- Sericitization: The alteration of feldspars to fine-grained white mica (sericite).
- Chloritization: The replacement of mafic minerals with chlorite.
- Tourmalinization: The introduction of tourmaline into the host rock.

## Physicochemical Conditions of Formation

The conditions under which **wolframite**-quartz veins form can be constrained through the study of fluid inclusions trapped within the vein minerals.

## Temperature and Salinity of Ore-Forming Fluids

Fluid inclusion studies indicate that **wolframite** precipitation generally occurs from moderate to high-temperature fluids with low to moderate salinity. The homogenization temperatures for fluid inclusions in **wolframite** typically range from 250°C to 400°C.<sup>[1]</sup> Coexisting quartz often shows a broader range of homogenization temperatures, from 150°C to 350°C, which may

reflect a more protracted history of fluid flow and cooling.[1] The salinities of the ore-forming fluids are generally in the range of 2 to 10 wt% NaCl equivalent.[1]

Mineral	Homogenization Temperature (°C)	Salinity (wt% NaCl equiv.)
Wolframite	250 - 400	2 - 10
Quartz	150 - 350	2 - 10

Table 1: Summary of Fluid Inclusion Data for **Wolframite**-Quartz Veins.[1]

## Ore Grades and Tonnage

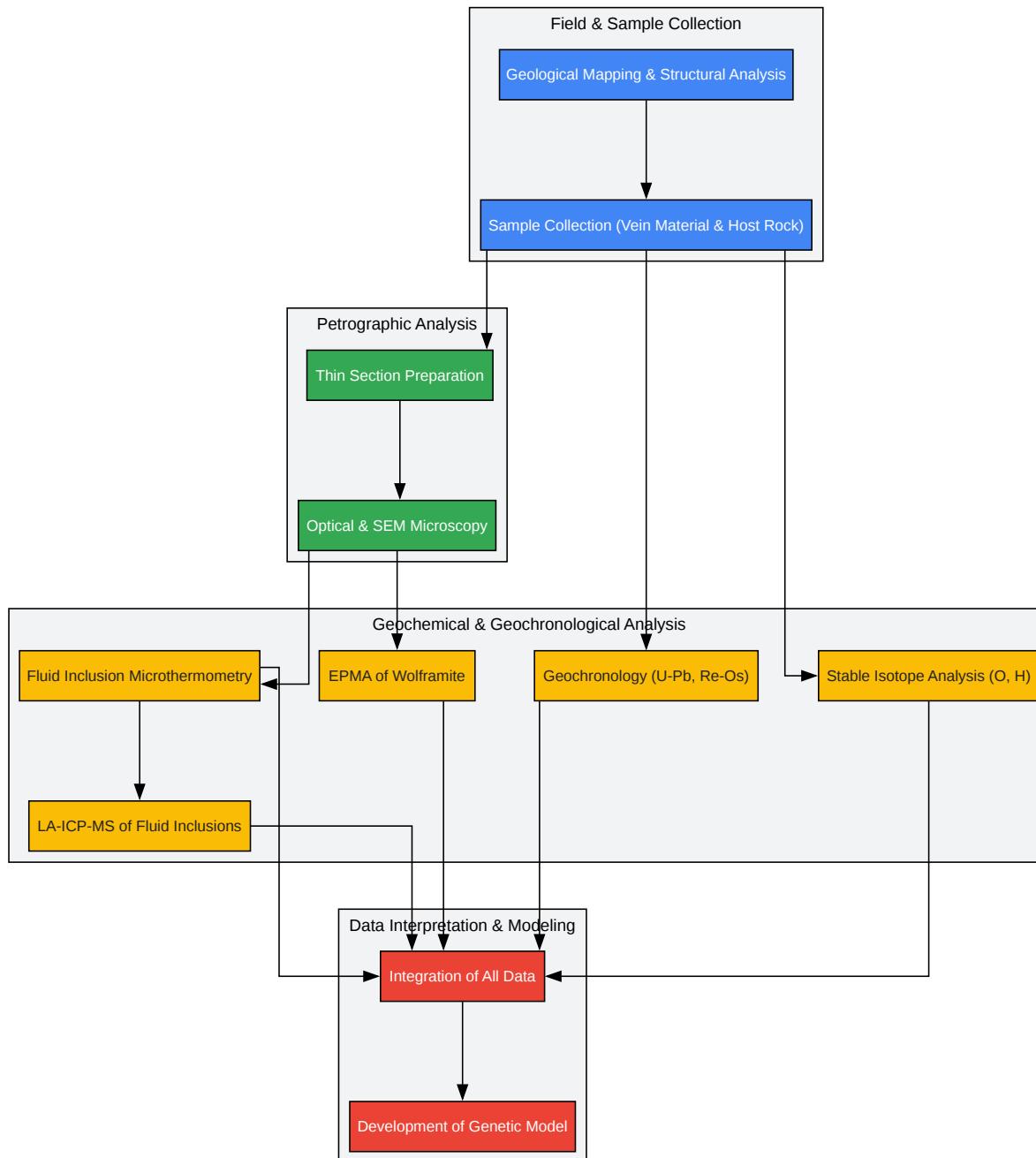
**Wolframite**-quartz vein deposits are typically high-grade but can vary in size. The average grade often ranges from 0.5 to 1.4% WO<sub>3</sub>.[6] Tonnage can range from small deposits of a few tens of thousands of tonnes to large deposits containing several million tonnes of ore.[6]

Deposit Type	Average Tonnage (Mt)	Average Grade (% WO <sub>3</sub> )
Wolframite-Quartz Vein	0.56	0.9

Table 2: Typical Grade and Tonnage of **Wolframite**-Quartz Vein Deposits.[6]

## Experimental Protocols

A variety of analytical techniques are employed to understand the genesis and characteristics of **wolframite**-quartz veins.



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Experimental Workflow for Studying **Wolframite**-Quartz Veins.

## Fluid Inclusion Microthermometry

- Objective: To determine the temperature and salinity of the fluids trapped in minerals during their growth.
- Methodology:
  - Sample Preparation: Doubly polished thick sections (approximately 100-200  $\mu\text{m}$ ) of quartz and transparent varieties of **wolframite** are prepared.
  - Petrographic Analysis: Fluid inclusion assemblages are identified and characterized based on their origin (primary, secondary, or pseudosecondary) and phase ratios at room temperature.
  - Microthermometric Measurements: The samples are placed on a heating-freezing stage attached to a microscope.
    - Freezing: The sample is cooled until the fluid inclusion is completely frozen. It is then slowly warmed, and the temperatures of final ice melting (to determine salinity) and other phase changes are recorded.
    - Heating: The sample is heated until the fluid inclusion homogenizes into a single phase (liquid or vapor). The temperature of homogenization provides a minimum estimate of the fluid's trapping temperature.
  - Data Interpretation: The collected temperature data is used to calculate the salinity (in wt% NaCl equiv.) and density of the fluids and to infer the pressure-temperature conditions of mineral formation.

## LA-ICP-MS Analysis of Fluid Inclusions

- Objective: To determine the elemental composition of individual fluid inclusions.
- Methodology:
  - Sample Preparation: Doubly polished thick sections are prepared as for microthermometry.
  - Fluid Inclusion Selection: Suitable fluid inclusions are identified and their depths are measured.

- Laser Ablation: A high-energy laser is focused on the selected fluid inclusion, ablating it and the host mineral.
- Mass Spectrometry: The ablated material is transported by a carrier gas (e.g., helium) to an inductively coupled plasma mass spectrometer (ICP-MS), which ionizes the sample and separates the ions based on their mass-to-charge ratio.
- Data Quantification: The signal intensities for various elements are measured and quantified using an internal standard (often Na, with its concentration determined from salinity) and external calibration standards (e.g., NIST glasses).[7] This allows for the determination of the concentrations of metals and other elements in the original fluid.

## U-Pb Geochronology of Wolframite

- Objective: To directly date the timing of tungsten mineralization.
- Methodology:
  - Sample Preparation: **Wolframite** grains are mounted in epoxy and polished to expose their interiors.
  - Analysis: In-situ laser ablation-inductively coupled plasma-mass spectrometry (LA-ICP-MS) is commonly used. A laser ablates a small portion of the **wolframite**, and the material is analyzed by the ICP-MS to measure the isotopic ratios of uranium and lead.
  - Data Processing: The measured isotopic ratios are used to calculate the age of the **wolframite**. A Tera-Wasserburg concordia diagram is often used for data visualization and age calculation.[8] The lack of a universally accepted matrix-matched **wolframite** standard can be a challenge, though some studies have successfully used zircon standards with corrections.[8]

## Re-Os Geochronology of Molybdenite

- Objective: To constrain the age of mineralization when molybdenite is present and co-genetic with **wolframite**.
- Methodology:

- Sample Preparation: Pure molybdenite separates are obtained by hand-picking under a microscope.
- Isotope Dilution: A known amount of  $^{185}\text{Re}$  and  $^{190}\text{Os}$  spike is added to the molybdenite sample.
- Digestion and Separation: The sample is digested in strong acids (e.g., aqua regia) in a sealed Carius tube or via alkaline fusion.<sup>[6][9]</sup> Rhenium and Osmium are then chemically separated and purified.
- Mass Spectrometry: The isotopic compositions of Re and Os are measured using a negative thermal ionization mass spectrometer (N-TIMS) or an ICP-MS.
- Age Calculation: The  $^{187}\text{Re}/^{187}\text{Os}$  ratio is used to calculate the age of the molybdenite.

## Electron Probe Microanalysis (EPMA) of Wolframite

- Objective: To determine the major and minor element composition of **wolframite**, particularly the Fe/Mn ratio.
- Methodology:
  - Sample Preparation: Samples are prepared as polished thin sections or epoxy mounts and coated with a thin layer of carbon to ensure electrical conductivity.<sup>[10]</sup>
  - Analysis: A focused beam of electrons is directed at the sample surface, causing the emission of characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers.
  - Quantification: The X-ray intensities are compared to those of known standards to quantify the concentrations of elements such as Fe, Mn, W, and other minor or trace elements present in the **wolframite**.<sup>[11]</sup>

## Conclusion

**Wolframite**-quartz veins represent a critical resource for tungsten, formed through complex magmatic-hydrothermal processes. A thorough understanding of their geological setting, genetic models, and the physicochemical conditions of their formation is essential for both

academic research and mineral exploration. The application of modern analytical techniques, including fluid inclusion analysis, geochronology, and in-situ chemical analysis, provides detailed insights into the ore-forming system, guiding exploration efforts and contributing to a more complete picture of tungsten metallogeny.

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